

An In-depth Technical Guide to the Physicochemical Properties of A28695B

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For Researchers, Scientists, and Drug Development Professionals

Abstract

A28695B is a polyether ionophore antibiotic produced by the bacterium Streptomyces albus. As a member of the ionophore class of antibiotics, its primary mechanism of action involves the transport of cations across biological membranes, leading to the disruption of vital transmembrane ion concentration gradients. This disruption is the basis for its antimicrobial properties. This technical guide provides a comprehensive overview of the known physicochemical properties of **A28695B**, details on its mechanism of action, and outlines experimental methodologies for its characterization.

Physicochemical Properties

A28695B is a complex organic molecule with the chemical formula C48H82O17.[1] Its intricate structure, featuring multiple heterocyclic rings and oxygen-containing functional groups, dictates its physicochemical behavior and biological activity. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of A28695B



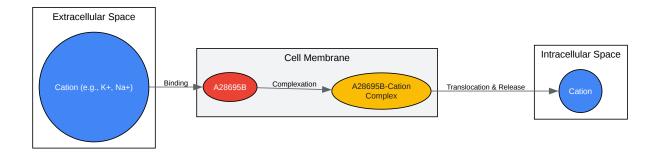
Property	Value	Reference
Molecular Formula	C48H82O17	[1]
Molecular Weight	931.17 g/mol	[1]
Exact Mass	930.5552	[1]
Appearance	Solid powder	
Storage Conditions	Dry, dark, and at 0-4°C for short-term (days to weeks) or -20°C for long-term (months to years)	_

Note: Specific experimental data for melting point, pKa, logP, and detailed solubility are not readily available in the public domain. The provided information is based on general characteristics of polyether antibiotics and available supplier data.

Mechanism of Action: Ionophore Activity

The primary mechanism of action of **A28695B** is its function as an ionophore. Ionophores are lipid-soluble molecules that can bind to and transport ions across the lipid bilayer of cell membranes. This process disrupts the essential ion gradients that cells maintain for various physiological functions.

The general mechanism for a polyether ionophore like **A28695B** can be visualized as follows:





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Caption: Ionophore mechanism of **A28695B** across the cell membrane.

This disruption of the ion balance across the cell membrane can lead to a cascade of downstream effects, including:

- Alterations in membrane potential.
- Disruption of cellular respiration and energy production.
- Induction of apoptotic pathways.

While the general ionophoric activity is established, the specific ion selectivity and the precise downstream signaling pathways affected by **A28695B** have not been extensively characterized in publicly available literature.

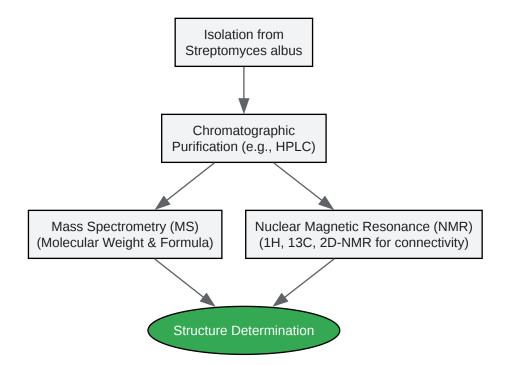
Experimental Protocols

Detailed experimental protocols for the characterization of **A28695B** are not widely published. However, standard methodologies for the analysis of polyether antibiotics can be applied.

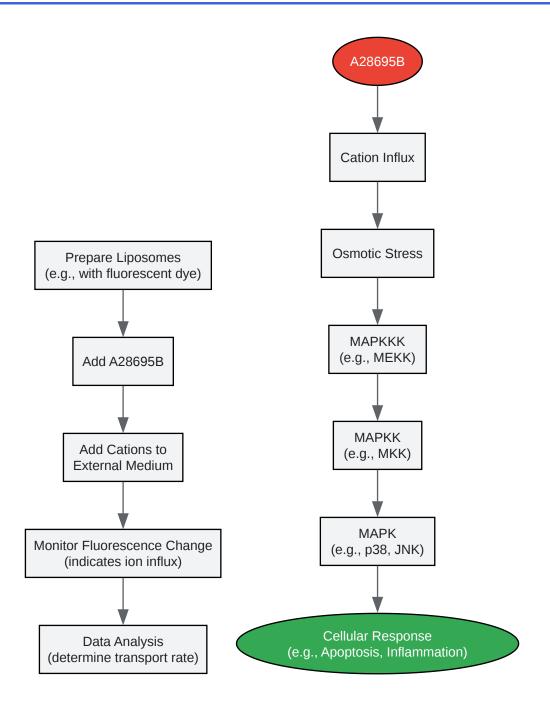
Structure Elucidation

The structure of **A28695B** was originally determined using a combination of spectroscopic techniques. The general workflow for such a structure elucidation is as follows:









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References



- 1. Polyether ionophores: broad-spectrum and promising biologically active molecules for the control of drug-resistant bacteria and parasites PMC [pmc.ncbi.nlm.nih.gov]
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